

# Commercial Suppliers and Technical Guide for 6-Nitrophthalide in Research and Development

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-Nitrophthalide

Cat. No.: B1346156

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For researchers, scientists, and drug development professionals, **6-Nitrophthalide** (CAS No. 610-93-5) is a versatile building block in organic synthesis, particularly for the development of novel bioactive compounds and fluorescent probes. This technical guide provides an in-depth overview of commercially available **6-Nitrophthalide**, its chemical properties, and detailed experimental protocols for its application in the synthesis of valuable derivatives.

## Commercial Availability and Specifications

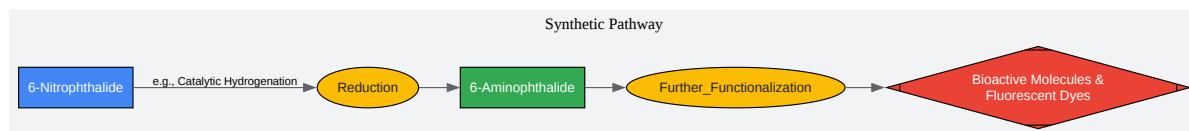
**6-Nitrophthalide** is readily available from several commercial chemical suppliers. The typical purity offered is  $\geq 95\%$ , with some suppliers providing higher purity grades. It is generally supplied as a white to pale yellow or cream-colored crystalline powder. Key specifications from various suppliers are summarized in the table below for easy comparison.

Supplier	Purity	Appearance	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	CAS Number
Thermo Fisher Scientific	≥96.0% (HPLC)	White to pale yellow or pale cream to cream crystals or powder	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	179.13	140.5-146.5	610-93-5
Chem-Impex	≥95% (GC)	White to yellow to orange crystalline powder	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	179.13	143 - 147	610-93-5
Apollo Scientific	99%	Not Specified	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	179.13	140-145	610-93-5

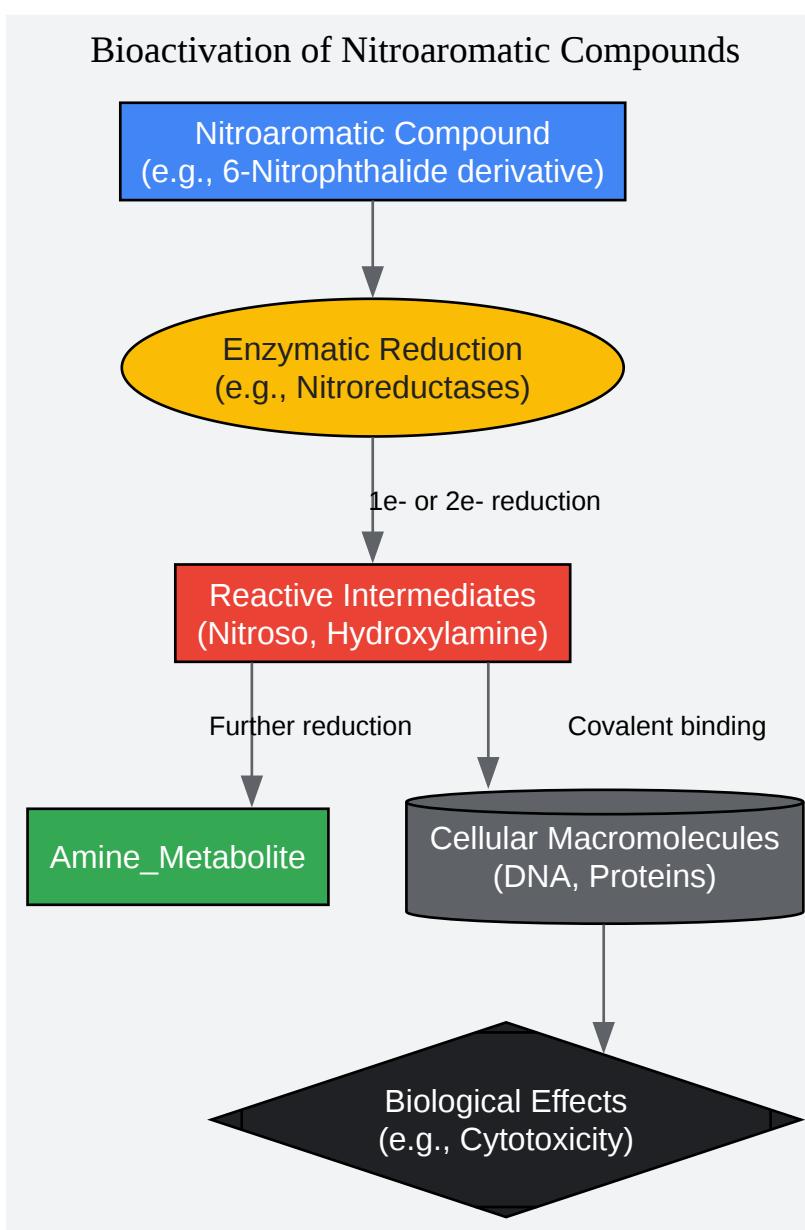
## Core Applications and Synthetic Pathways

**6-Nitrophthalide** serves as a crucial intermediate in the synthesis of various organic molecules, including fluorescent dyes and pharmaceuticals.<sup>[1]</sup> The presence of the electron-withdrawing nitro group enhances the reactivity of the phthalide system, making it a valuable precursor for further chemical transformations.<sup>[1]</sup>

A key synthetic route involves the reduction of the nitro group to an amine, yielding 6-aminophthalide. This amino derivative can then be further modified to introduce desired functionalities.



### Bioactivation of Nitroaromatic Compounds



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## References

- 1. 6-Nitrophthalide | 610-93-5 | Benchchem [benchchem.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)